

Application Notes and Protocols: Photocatalytic Activity of Copper-Doped TiO₂ Nanoparticles

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Compound of Interest

Compound Name: Copper;titanium

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These application notes provide a comprehensive overview of the synthesis, characterization, and application of copper-doped titanium dioxide (Cu-doped TiO₂) nanoparticles as efficient photocatalysts. The enhanced photocatalytic activity of these nanoparticles under UV and visible light makes them promising candidates for various applications, including environmental remediation, antimicrobial treatments, and organic synthesis.

Introduction

Titanium dioxide (TiO₂) is a widely studied photocatalyst due to its strong oxidizing ability, high stability, low cost, and non-toxic nature.^[1] However, its large band gap (~3.2 eV for the anatase phase) limits its activation to the UV portion of the solar spectrum, and the rapid recombination of photogenerated electron-hole pairs reduces its quantum efficiency.^{[2][3]} Doping TiO₂ with transition metals, such as copper (Cu), has emerged as an effective strategy to overcome these limitations. Copper doping can extend the light absorption of TiO₂ into the visible region, reduce the electron-hole recombination rate, and consequently enhance its photocatalytic performance.^{[2][3][4]}

Key Advantages of Copper-Doped TiO₂ Nanoparticles

- **Enhanced Visible Light Activity:** Copper doping creates new energy levels within the TiO₂ band gap, allowing for the absorption of lower-energy visible light photons.[\[4\]](#)[\[5\]](#)
- **Reduced Electron-Hole Recombination:** The copper ions can act as electron traps, promoting the separation of photogenerated electrons and holes, which are the primary drivers of the photocatalytic process.[\[1\]](#)[\[2\]](#)
- **Improved Photocatalytic Efficiency:** The combination of enhanced light absorption and reduced charge recombination leads to a significant improvement in the degradation of organic pollutants and the inactivation of microorganisms.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- **Cost-Effectiveness:** Copper is an abundant and relatively inexpensive metal, making the synthesis of Cu-doped TiO₂ nanoparticles economically viable for large-scale applications.[\[2\]](#)

Data Presentation

The following tables summarize key quantitative data from various studies on Cu-doped TiO₂ nanoparticles, highlighting the impact of copper doping on their physicochemical properties and photocatalytic performance.

Table 1: Effect of Copper Doping on the Physicochemical Properties of TiO₂ Nanoparticles

| Dopant Concentration (wt. %) | Synthesis Method | Crystallite Size (nm) | Band Gap (eV) | Reference |
|------------------------------|------------------|-----------------------|---------------|---------------------|
| 0 (Undoped) | Hydrothermal | ~10 | 3.20 | [8] |
| 0.1 | Hydrothermal | ~10 | 3.18 | [8] |
| 0.5 | Hydrothermal | ~10 | 3.15 | [8] |
| 1.0 | Hydrothermal | ~10 | 3.12 | [8] |
| Undoped | Sol-gel | - | 3.2 | [2] |
| Cu-doped | Sol-gel | - | 2.9 | [2] |
| 12 | Modified Sol-gel | 22.16 | - | [1] |

Table 2: Photocatalytic Degradation Efficiency of Various Pollutants using Cu-Doped TiO₂ Nanoparticles

| Pollutant | Catalyst (Cu wt.%) | Irradiation Source | Degradation Efficiency (%) | Time (min) | Reference |
|----------------------|--------------------|--------------------|----------------------------|------------|-----------|
| Methylene Blue | 0.1 | UV-A | >95 | 180 | [8] |
| Rhodamine B | 12 | UV | 95.3 | 180 | [1] |
| Methylene Blue | 12 | UV | 91.93 | 180 | [1] |
| Methyl Orange | 12 | UV | <90 | 180 | [1] |
| Gabapentin (10 mg/L) | Not specified | UVA-LED | 100 | 20 | [2] |
| Malachite Green | 1.71 | Sunlight | 85 | 180 | [7] |
| Nitrobenzenes | 1.5 (mol %) | UV | 60.02 | 180 | [9] |

Table 3: Antimicrobial Activity of Cu-Doped TiO₂ Nanoparticles

| Microorganism | Catalyst (Cu wt.%) | Irradiation Source | Inactivation Efficiency (%) | Time (min) | Reference |
|-----------------------|--------------------|--------------------|-----------------------------|------------|-----------|
| Escherichia coli | 0.1 | UV-A | ~100 | 180 | [8] |
| Escherichia coli | 0.5 | Visible Light | 99.9 | 30 | [4] |
| Staphylococcus aureus | 0.5 | Visible Light | 99.9 | 30 | [4] |

Experimental Protocols

This section provides detailed methodologies for the synthesis of Cu-doped TiO₂ nanoparticles and the evaluation of their photocatalytic activity.

Protocol for Synthesis of Cu-Doped TiO₂ Nanoparticles (Sol-Gel Method)

This protocol is a generalized procedure based on methodologies reported in the literature.[\[1\]](#)
[\[10\]](#)

Materials:

- Titanium (IV) isopropoxide (TTIP) or Titanium tetrabutoxide (TBT)
- Copper (II) nitrate hexahydrate (Cu(NO₃)₂·6H₂O) or Copper (II) acetate
- Ethanol or Isopropanol
- Deionized water
- Nitric acid (optional, as a hydrolysis catalyst)

Procedure:

- Precursor Solution A: Dissolve a calculated amount of the titanium precursor (e.g., TTIP) in an alcohol solvent (e.g., ethanol) under vigorous stirring.
- Precursor Solution B: In a separate beaker, dissolve the desired amount of the copper precursor (e.g., copper nitrate) in deionized water.
- Hydrolysis and Gelation: Slowly add Solution B dropwise to Solution A under continuous stirring. If necessary, a small amount of nitric acid can be added to control the hydrolysis rate.
- Continue stirring for several hours until a homogenous sol or gel is formed.

- Aging: Age the resulting gel at room temperature for 24-48 hours to complete the hydrolysis and condensation reactions.
- Drying: Dry the gel in an oven at 80-100 °C for 12-24 hours to remove the solvent and water.
- Calcination: Calcine the dried powder in a muffle furnace at a specified temperature (e.g., 500 °C) for a set duration (e.g., 2-5 hours) to induce crystallization into the desired anatase phase and remove residual organic compounds.[\[1\]](#)
- Characterization: The synthesized Cu-doped TiO₂ nanoparticles should be characterized using techniques such as X-ray Diffraction (XRD) to determine the crystal phase and crystallite size, Scanning Electron Microscopy (SEM) or Transmission Electron Microscopy (TEM) for morphology and particle size analysis, and UV-Vis Diffuse Reflectance Spectroscopy (DRS) to determine the band gap energy.[\[11\]](#)[\[12\]](#)

Protocol for Evaluation of Photocatalytic Activity (Degradation of Methylene Blue)

This protocol describes a typical experiment to assess the photocatalytic efficiency of the synthesized nanoparticles using the degradation of a model organic dye.[\[13\]](#)[\[14\]](#)

Materials:

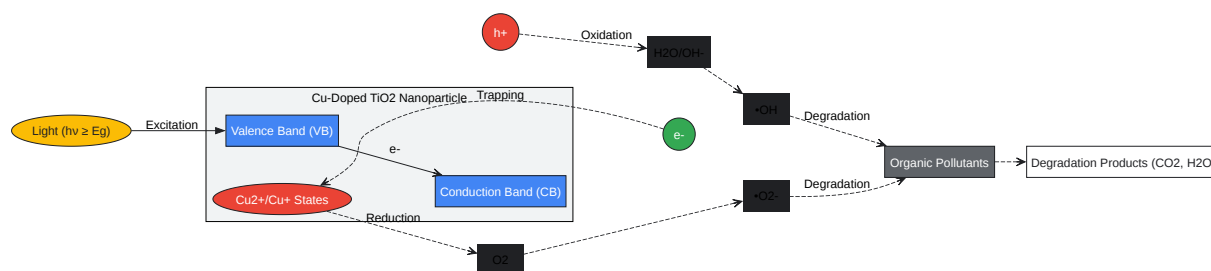
- Synthesized Cu-doped TiO₂ nanoparticles
- Methylene Blue (MB) dye
- Deionized water
- Photoreactor equipped with a UV or visible light source (e.g., Xenon lamp, LED lamp)
- Magnetic stirrer
- UV-Vis Spectrophotometer

Procedure:

- **Catalyst Suspension:** Disperse a specific amount of the Cu-doped TiO₂ photocatalyst (e.g., 0.4 g/L) in a known volume of an aqueous solution of methylene blue with a specific initial concentration (e.g., 10 mg/L).^[2]
- **Adsorption-Desorption Equilibrium:** Stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the catalyst surface and the MB molecules.
- **Photocatalytic Reaction:** Irradiate the suspension with a light source while maintaining constant stirring.
- **Sample Collection:** At regular time intervals (e.g., every 15 or 30 minutes), withdraw an aliquot of the suspension.
- **Catalyst Removal:** Centrifuge or filter the collected sample to remove the catalyst nanoparticles.
- **Concentration Measurement:** Measure the absorbance of the supernatant at the maximum absorption wavelength of MB (around 664 nm) using a UV-Vis spectrophotometer.
- **Degradation Calculation:** The degradation efficiency can be calculated using the following formula: $\text{Degradation (\%)} = [(C_0 - C_t) / C_0] \times 100$ where C_0 is the initial concentration of MB (after the dark adsorption step) and C_t is the concentration at time t .

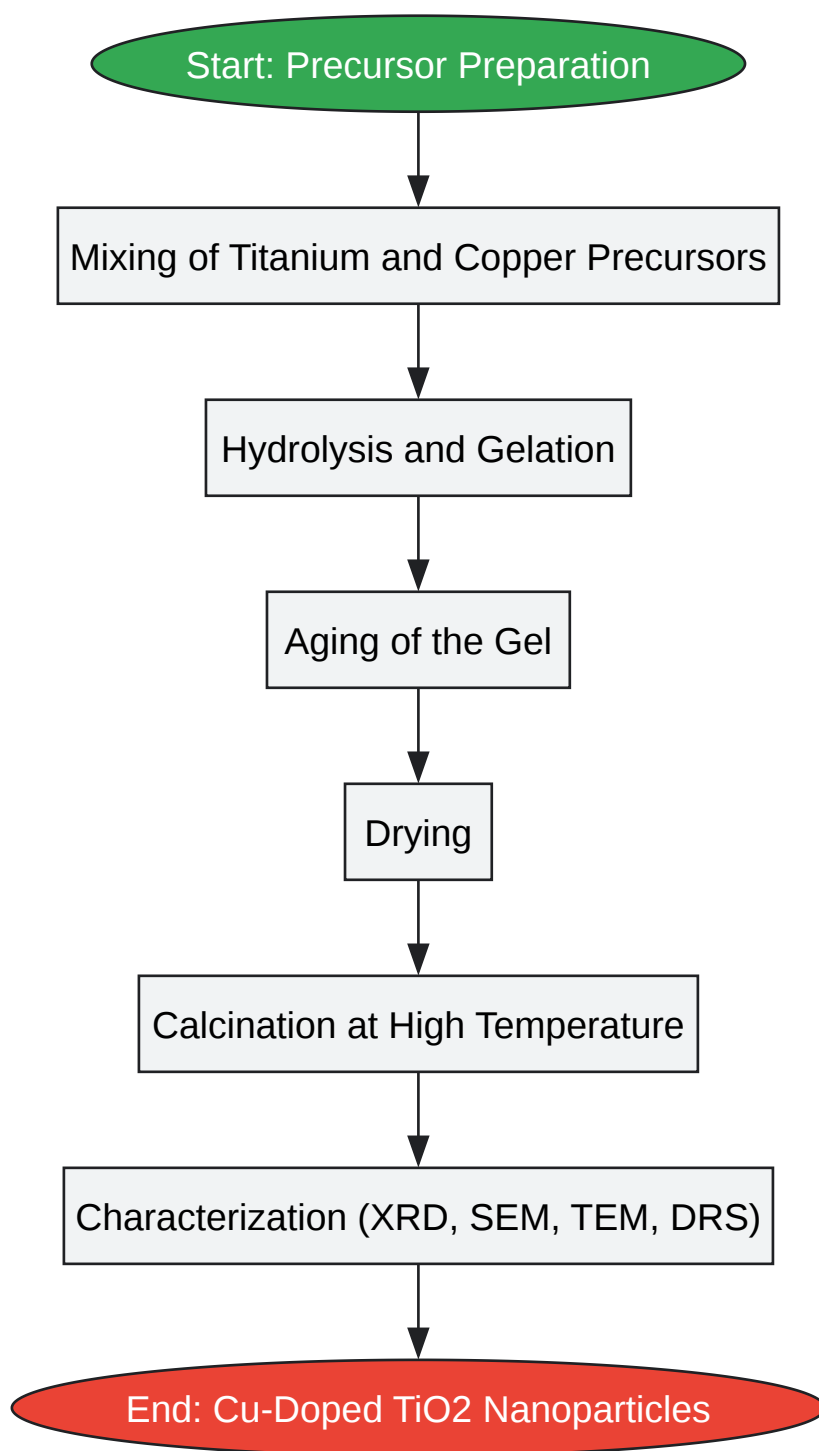
Visualizations

The following diagrams illustrate key processes and workflows related to the photocatalytic activity of Cu-doped TiO₂ nanoparticles.



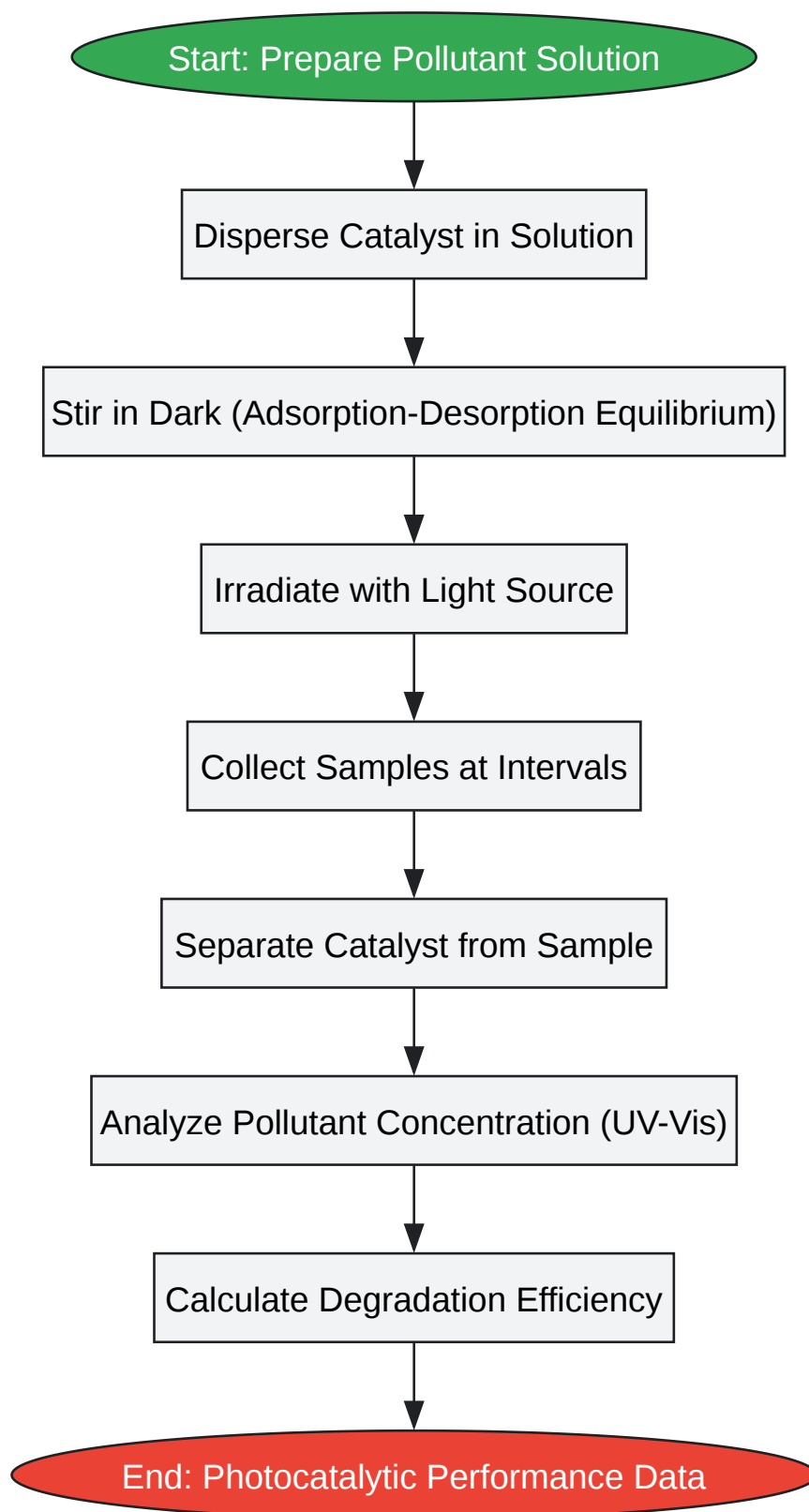
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Caption: Mechanism of photocatalysis in Cu-doped TiO₂ nanoparticles.



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Caption: Workflow for the synthesis of Cu-doped TiO₂ nanoparticles.



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Caption: Workflow for evaluating photocatalytic activity.

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